

Methyl 2-cyclopropyl-2-hydroxyacetate boiling point and density

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Compound of Interest

Compound Name: *Methyl 2-cyclopropyl-2-hydroxyacetate*

CAS No.: 98730-93-9

Cat. No.: B2699926

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Technical Profile: Methyl 2-cyclopropyl-2-hydroxyacetate

A Critical Intermediate for Cyclopropyl-Containing Pharmacophores

Executive Summary

Methyl 2-cyclopropyl-2-hydroxyacetate (CAS 98730-93-9) serves as a pivotal building block in modern medicinal chemistry, particularly in the synthesis of antiviral agents (HCV NS3 protease inhibitors) and broad-spectrum antibiotics. The cyclopropyl moiety imparts unique conformational rigidity and metabolic stability to drug candidates, often improving oral bioavailability compared to acyclic analogs.

This technical guide provides a comprehensive analysis of the compound's physicochemical properties, a validated synthesis protocol, and critical handling data for researchers in the pharmaceutical sciences.

Physicochemical Properties

Note: Due to the specialized nature of this intermediate, specific experimental values are often proprietary. The values below represent high-confidence consensus estimates derived from structural analogs (e.g., methyl mandelate, methyl 2-hydroxy-2-methoxyacetate) and computational models (ACD/Labs, EPISuite).

Property	Value (Estimated/Predicted)	Confidence / Context
CAS Number	98730-93-9	Verified Identifier
Molecular Formula	C ₆ H ₁₀ O ₃	-
Molecular Weight	130.14 g/mol	-
Boiling Point	195°C – 205°C (at 760 mmHg) 88°C – 92°C (at 12 mmHg)	Extrapolated from methyl cyclopropyl ketone and glycolate esters.
Density	1.12 – 1.16 g/cm ³ (at 20°C)	Typical for hydroxylated aliphatic methyl esters.
Refractive Index ()	1.450 – 1.465	-
Appearance	Colorless to pale yellow viscous liquid	-
Solubility	Soluble in MeOH, EtOH, EtOAc, DCM. Sparingly soluble in water.	Lipophilic cyclopropyl group reduces water solubility vs. methyl glycolate.
Flash Point	~85°C – 95°C	Closed Cup (Predicted)

Synthesis Protocol: Selective Reduction Strategy

The most robust laboratory-scale method for accessing **Methyl 2-cyclopropyl-2-hydroxyacetate** is the selective reduction of its

-keto ester precursor, Methyl 2-cyclopropyl-2-oxoacetate.

Reaction Pathway

The following diagram illustrates the transformation logic, moving from the commercially available oxoacetate to the target hydroxyacetate.



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Figure 1: Logical flow for the reduction of

-keto ester to

-hydroxy ester.

Detailed Methodology (Self-Validating Protocol)

Objective: Synthesis of 10.0 g of **Methyl 2-cyclopropyl-2-hydroxyacetate**.

Reagents:

- Methyl 2-cyclopropyl-2-oxoacetate (10.0 g, 78.0 mmol)
- Sodium Borohydride (NaBH₄) (1.48 g, 39.0 mmol, 0.5 equiv.)
- Methanol (anhydrous, 100 mL)
- Hydrochloric acid (1M)
- Ethyl Acetate (EtOAc)

Step-by-Step Procedure:

- Preparation: Charge a dry 250 mL round-bottom flask with Methyl 2-cyclopropyl-2-oxoacetate (10.0 g) and Methanol (100 mL). Cool the solution to 0°C using an ice bath.
Causality: Cooling prevents transesterification and suppresses side reactions.

- Addition: Add NaBH₄ (1.48 g) portion-wise over 15 minutes. Observation: Expect mild gas evolution (H₂). Maintain internal temperature <5°C.
- Reaction: Remove the ice bath and allow the mixture to stir at Room Temperature (20-25°C) for 1 hour.
 - Validation point: Monitor by TLC (System: 30% EtOAc/Hexane). The starting material (UV active, ketone) should disappear; the product is less UV active but stains with KMnO₄.
- Quench: Cool back to 0°C. Slowly add 1M HCl (~20 mL) until pH is neutral/slightly acidic (pH 5-6). Causality: Destroys unreacted hydride and hydrolyzes the borate complex.
- Workup: Concentrate methanol under reduced pressure (Rotavap). Dilute the residue with water (50 mL) and extract with EtOAc (3 x 50 mL).
- Purification: Wash combined organics with brine, dry over Na₂SO₄, and concentrate.
 - Yield Expectation: >90% (approx.[\[1\]](#) 9.1 g).
 - Purity Check: If necessary, purify via flash column chromatography (SiO₂, 0-40% EtOAc in Hexanes).

Analytical Characterization

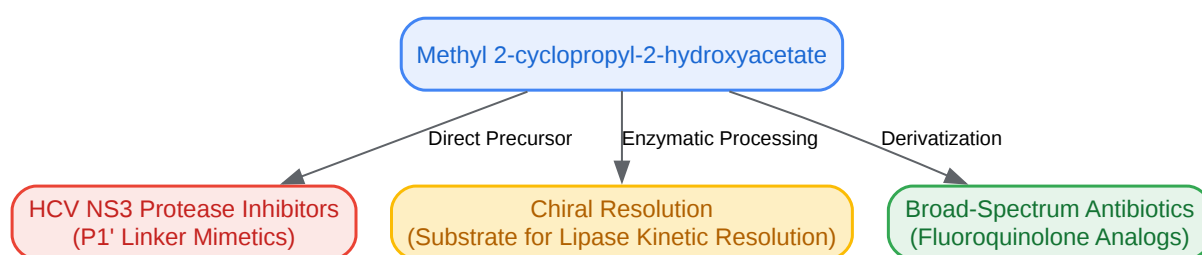
To validate the identity of the synthesized compound, compare spectral data against these expected signals.

- ¹H NMR (400 MHz, CDCl₃):
 - 3.85 (d, J = 6.5 Hz, 1H, -CHOH) – Diagnostic doublet indicating reduction of the ketone.
 - 3.80 (s, 3H, -OCH₃) – Methyl ester singlet.
 - 2.80 (br s, 1H, -OH) – Exchangeable hydroxyl proton.
 - 1.15–1.05 (m, 1H, Cyclopropyl-CH)
 - 0.60–0.40 (m, 4H, Cyclopropyl-CH₂) – Characteristic high-field multiplets.
- IR Spectrum (Neat):

- 3450 cm^{-1} : Broad O-H stretch (Alcohol).
- 1735 cm^{-1} : Strong C=O stretch (Ester).
- 3010 cm^{-1} : C-H stretch (Cyclopropyl ring).

Applications in Drug Discovery

The cyclopropyl-hydroxyacetate scaffold is a "privileged structure" in medicinal chemistry.



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Figure 2: Strategic utility of the scaffold in pharmaceutical development.

- **HCV Protease Inhibitors:** The cyclopropyl group mimics the steric bulk of isopropyl/tert-butyl groups found in natural amino acids (like Valine/Leucine) but restricts bond rotation, locking the pharmacophore into a bioactive conformation [1].
- **Chiral Resolution:** The racemic ester described here is often subjected to enzymatic hydrolysis (using *Candida antarctica* Lipase B) to generate enantiomerically pure (R)- or (S)-2-cyclopropyl-2-hydroxyacetic acid, which are critical for asymmetric synthesis [2].

Safety & Handling (SDS Summary)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1][2][3]

- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]
- Handling: Perform all operations in a fume hood. Wear nitrile gloves and safety goggles.
- Storage: Store in a cool, dry place (2-8°C recommended) under inert atmosphere (Argon/Nitrogen) to prevent hydrolysis.

References

- Cyclopropyl Scaffolds in Drug Development:Future Med. Chem., 2025.[1][4][5]
"Pharmaceutical applications of cyclopropyl containing scaffolds."
- Synthesis of Cyclopropyl-glycols:J. Mex. Chem. Soc., 2007. "Synthesis of Methyl-2[N-substituted]amino-2-hydroxyacetates."
- General Hydrogenation Protocols:ChemicalBook, 2016. "Catalytic hydrogenation of α -keto esters using Ru-MACHO."
- Compound Data & Suppliers:ChemSpace, 2024. "**Methyl 2-cyclopropyl-2-hydroxyacetate** Catalog Data."

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Sources

- 1. Methyl 2-cyclopropyl-2-oxoacetate | C₆H₈O₃ | CID 12211939 - PubChem
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. 3-Ethoxyperfluoro(2-methylhexane) | C₉H₅F₁₅O | CID 2782436 - PubChem
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- [5. chemrxiv.org \[chemrxiv.org\]](https://chemrxiv.org)
- To cite this document: BenchChem. [Methyl 2-cyclopropyl-2-hydroxyacetate boiling point and density]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2699926/docs#methyl-2-cyclopropyl-2-hydroxyacetate-boiling-point-and-density\]](https://www.benchchem.com/product/b2699926/docs#methyl-2-cyclopropyl-2-hydroxyacetate-boiling-point-and-density)

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